

Application Note: Preparation of 2-Hydroxy Atorvastatin Stock Solution

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Compound of Interest

Compound Name: 2-Hydroxy atorvastatin calcium salt

Cat. No.: B12348133

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Introduction

2-Hydroxy atorvastatin is an active metabolite of atorvastatin, a potent inhibitor of HMG-CoA reductase, the rate-limiting enzyme in cholesterol biosynthesis.[1][2][3] Formed in the body via the cytochrome P450 isoform CYP3A4, this metabolite is crucial for research into atorvastatin's mechanism of action, pharmacokinetics, and potential off-target effects.[3] Proper preparation of a stable, concentrated stock solution is the first critical step for accurate and reproducible results in various in vitro and in vivo experimental settings. This document provides a detailed protocol for the preparation, storage, and handling of **2-Hydroxy atorvastatin calcium salt** stock solutions.

Physicochemical Properties and Solubility

2-Hydroxy atorvastatin calcium salt is typically supplied as a white to off-white solid.[1] Its solubility is a key factor in preparing stock solutions. While it is insoluble in aqueous solutions at pH 4 and below, it is freely soluble in methanol and soluble in Dimethyl sulfoxide (DMSO).[3][4] For research purposes, DMSO is the most common solvent for creating high-concentration stock solutions.[1][2][3] Achieving higher concentrations in DMSO may require sonication or slight adjustments to pH.[1]

Data Summary

The following table summarizes the key quantitative data for **2-Hydroxy atorvastatin calcium salt**.

Parameter	Value	Reference(s)
Synonyms	o-hydroxy Atorvastatin, ortho-hydroxy Atorvastatin	[3]
CAS Number	265989-46-6	[1][2][3]
Molecular Formula	C ₃₃ H ₃₅ FN ₂ O ₆ • ½Ca	[1][3]
Molecular Weight	594.69 g/mol	[1]
Appearance	White to off-white solid	[1]
Solubility (DMSO)	10 - 12.5 mg/mL (approx. 16.8 - 21.0 mM)	[1][2]
Solubility (Methanol)	Soluble	[3]
Storage (Solid)	4°C (short-term); -20°C (long-term, ≥ 4 years)	[1][3]
Storage (In Solvent)	-20°C for 1 month; -80°C for 6 months	[1][2]

Experimental Protocol: Preparation of 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **2-Hydroxy atorvastatin calcium salt** in DMSO.

1. Materials and Equipment

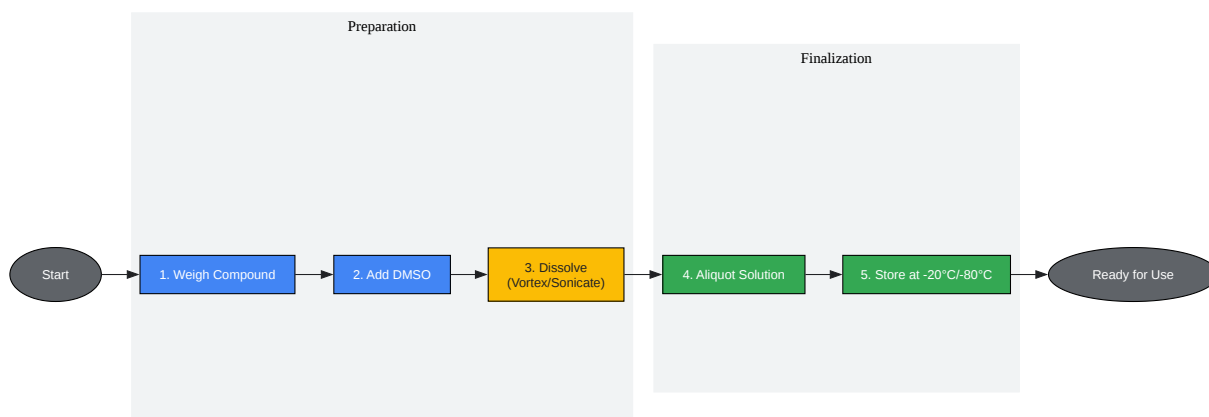
- **2-Hydroxy atorvastatin calcium salt** (solid powder)
- Anhydrous, high-purity Dimethyl sulfoxide (DMSO)
- Analytical balance

- Calibrated micropipettes and sterile tips
- Sterile microcentrifuge tubes or cryovials for aliquots
- Vortex mixer
- Sonicator bath (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

2. Safety Precautions

- Handle the solid powder and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to avoid contact with skin and eyes.^[5]
- Consult the Safety Data Sheet (SDS) for the specific compound and solvent before handling.
^[5]^[6]

3. Workflow Diagram



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Caption: Workflow for preparing 2-Hydroxy atorvastatin stock solution.

4. Step-by-Step Procedure

a. Calculation:

- Determine the desired concentration (e.g., 10 mM) and final volume (e.g., 1 mL).
- Use the molecular weight (594.69 g/mol) to calculate the required mass.
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 594.69 \text{ g/mol} = 0.5947 \text{ mg}$
 - For practical purposes, it is easier to weigh a larger mass, such as 5.95 mg, and dissolve it in 1 mL of DMSO to achieve a 10 mM solution.

b. Preparation:

- Before opening, allow the vial of 2-Hydroxy atorvastatin to equilibrate to room temperature to prevent condensation.
- Accurately weigh the calculated amount of the compound (e.g., 5.95 mg) and place it in a sterile tube.
- Add the calculated volume of DMSO (e.g., 1 mL) to the tube.
- Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound does not dissolve completely, place the tube in a sonicator bath for 5-10 minutes.[\[1\]](#) Gentle warming can also be used, but avoid excessive heat.
- Visually inspect the solution to ensure it is clear and free of any precipitate.

c. Aliquoting and Storage:

- Once the compound is fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile cryovials or microcentrifuge tubes. This is critical to prevent degradation from repeated freeze-thaw cycles.[\[1\]](#)

- Clearly label each aliquot with the compound name, concentration, date, and solvent.
- Store the aliquots protected from light.[1] For short-term storage (up to 1 month), -20°C is suitable. For long-term storage (up to 6 months), -80°C is recommended.[1][2]

5. Notes on Stability and Usage

- Stock solutions are stable for up to 6 months at -80°C and 1 month at -20°C.[1][2]
- When ready to use, thaw an aliquot at room temperature and briefly vortex before making further dilutions into aqueous buffers or cell culture media.
- For in vivo experiments requiring different solvent systems, a DMSO stock can be used as a starting point for further dilution into vehicles such as a mix of PEG300, Tween-80, and saline, or corn oil.[1][7] It is recommended to prepare these final working solutions fresh on the day of use.[1]

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